

tripropylene glycol monomethyl ether ignition delay control strategies

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Compound Focus: Tripropylene glycol monopropyl ether

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TPGME Ignition & Combustion Properties

The table below summarizes key findings from research on TPGME and its blends, which are critical for understanding its behavior in experiments.

Property / Effect	Details & Experimental Conditions	Impact / Observed Result	Citation
Soot Reduction	50/50 vol.% blend with diesel (T50), tested in optical engine.	>80% reduction in engine-out smoke at 80 MPa injection pressure; soot-free combustion achieved under specific conditions.	[1]
Ignition Delay Trend	Compared to conventional diesel fuel in engine experiments.	Similar or marginally shorter ignition delay than conventional diesel due to its higher cetane number.	[1]
Low-Temp Oxidation	Species measurements in a Jet-Stirred Reactor (JSR), 1 atm, 530-1280 K, $\phi=0.5, 1.0, 2.0$.	No evidence of Negative Temperature Coefficient (NTC) behavior; model validated for key intermediate species.	[2]

Property / Effect	Details & Experimental Conditions	Impact / Observed Result	Citation
Impact of Blending	Blended with diesel and other oxygenated compounds.	Effective soot reduction due to oxygen content and specific molecular structure that inhibits soot precursor formation.	[3] [1] [2]

Experimental Protocols for Researchers

Here are detailed methodologies for key experiments cited in the literature, which can serve as standard operating procedures.

Protocol 1: Engine Testing for Combustion and Emissions

This protocol is based on experiments conducted in an optically accessible heavy-duty diesel engine [1].

- **Objective:** To determine the impact of a TPGME-diesel blend on combustion stability, soot emissions, and ignition delay under various injection and dilution conditions.
- **Equipment & Setup:**
 - **Engine:** A single-cylinder, direct-injection diesel engine with optical access.
 - **Fuel System:** Capable of high injection pressures (e.g., 80 MPa and 180 MPa).
 - **Data Acquisition:** Cylinder pressure transducer for heat release analysis.
 - **Emissions Measurement:** Smoke meter for Filter Smoke Number (FSN), and gas analyzer for NO_x, HC, and CO.
 - **Imaging:** High-speed camera for natural luminosity (soot incandescence) and OH* chemiluminescence.
- **Procedure:**
 - Prepare test fuel: a 50/50 blend by volume of TPGME and ultra-low-sulfur #2 diesel certification fuel.
 - Stabilize engine operation at a fixed speed (e.g., 1500 rpm).
 - Conduct tests at multiple fuel injection pressures (e.g., 80, 140, 180 MPa) and various levels of charge-gas dilution (e.g., 21, 18, 16 mol% O₂ using N₂ or EGR).
 - For each condition, record in-cylinder pressure, engine-out emissions, and high-speed images.
- **Data Analysis:**
 - Calculate ignition delay from the pressure trace.
 - Perform heat-release analysis to understand combustion phasing.

- Correlate soot luminosity images with OH* chemiluminescence images to identify soot formation and oxidation zones.

Protocol 2: Fundamental Ignition Delay Measurement in a Shock Tube

This protocol outlines how to collect ignition delay times (IDTs) for kinetic model validation, as done for TPGME [2].

- **Objective:** To measure the ignition delay time of TPGME/air mixtures over a range of temperatures, pressures, and equivalence ratios.
- **Equipment & Setup:**
 - **Shock Tube:** A heated device capable of generating reflected shock waves.
 - **Diagnostics:** Pressure transducers and photodiodes to detect the instant of ignition (via pressure rise or OH* emission).
- **Procedure:**
 - Prepare a gaseous fuel/oxidizer mixture with TPGME vapor in air or oxygen-argon blends. Due to TPGME's low volatility, a heated vaporization system is required.
 - Set the initial pressure and temperature in the driven section.
 - Fire the shock tube to create a high-temperature, high-pressure environment.
 - Record the time interval between the arrival of the reflected shock wave (start of reaction) and the pressure rise/light emission (ignition).
 - Repeat for temperatures (e.g., 980–1545 K), pressures (e.g., 10, 20 bar), and equivalence ratios ($\phi = 0.5, 1.0, 2.0$).
- **Data Analysis:**
 - Plot ignition delay times versus inverse temperature (Arrhenius plot).
 - Use the data to develop and validate detailed chemical kinetic models.

Troubleshooting Common Experimental Challenges

The following FAQs address potential issues researchers might face.

FAQ: Why is my TPGME blend not achieving the expected soot reduction?

- **Potential Cause:** In-cylinder conditions may not be optimized for TPGME's properties.
- **Troubleshooting Steps:**

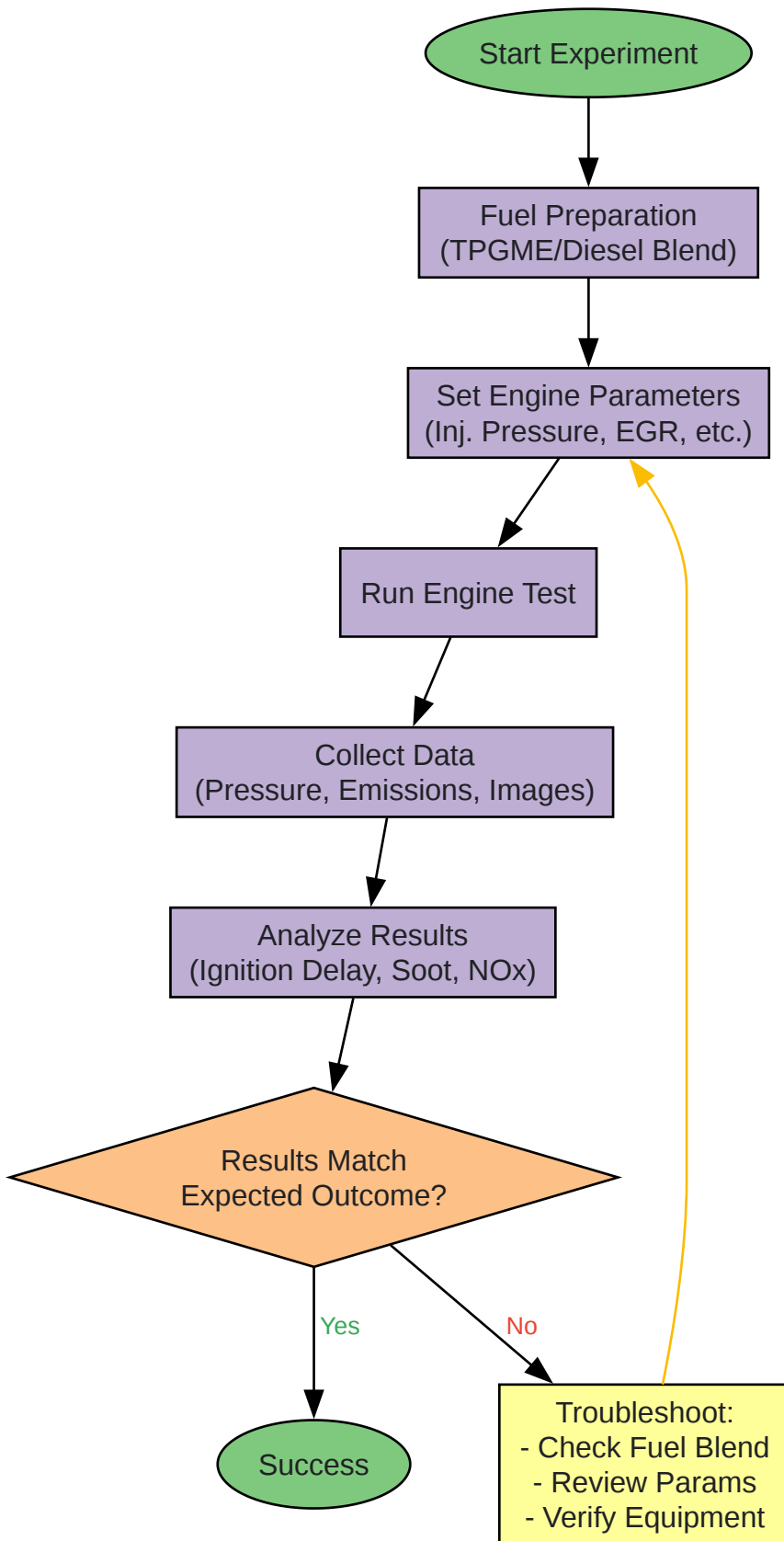
- **Verify Injection Parameters:** Ensure fuel injection pressure is sufficiently high. Soot-free combustion with T50 blend was achieved at 80 MPa and 180 MPa [1].
- **Check Charge Dilution:** Soot reduction is enhanced with charge dilution. Experiment with different EGR rates or intake O₂ concentrations.
- **Confirm Blend Homogeneity:** Ensure the TPGME and base fuel are properly mixed and the blend is stable.

FAQ: My ignition delay measurements for TPGME are inconsistent with kinetic model predictions, especially at lower temperatures.

- **Potential Cause:** The chemical kinetic model may have unvalidated low-temperature chemistry.
- **Troubleshooting Steps:**
 - **Consult JSR Data:** Compare your results with species concentration profiles from Jet-Stirred Reactor experiments, which provide a benchmark for low-to-intermediate temperature oxidation [2].
 - **Check for NTC Behavior:** Note that TPGME exhibits little to no Negative Temperature Coefficient behavior. If your model predicts strong NTC, it may need updating [2].

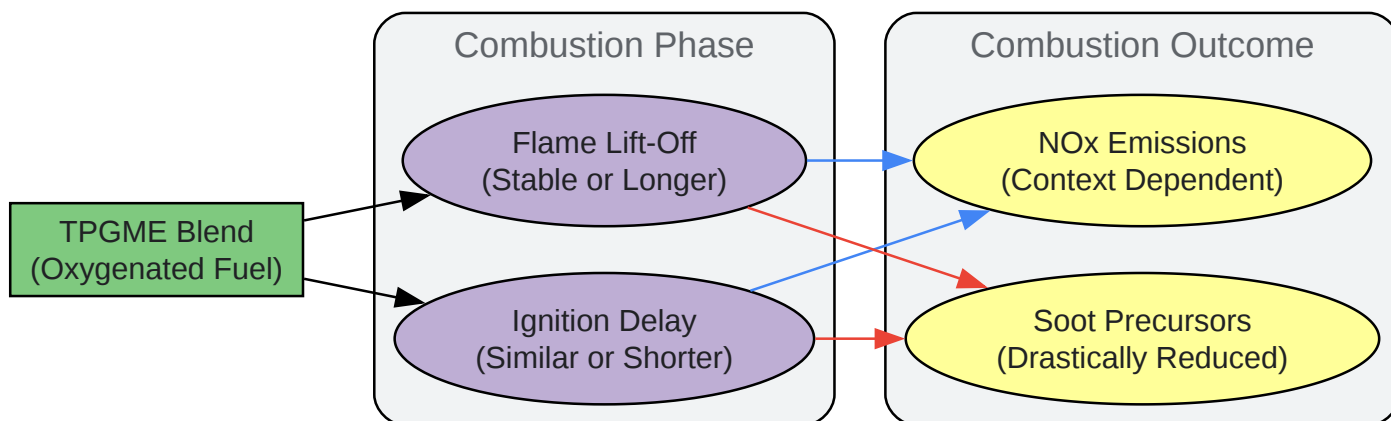
Experimental Workflow & Combustion Pathways

The diagrams below outline the general workflow for testing TPGME and its impact on the combustion process.



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Diagram 1: General workflow for engine testing of TPGME blends, incorporating a troubleshooting loop.



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Diagram 2: The logical relationship between TPGME fuel properties, combustion characteristics, and emissions outcomes.

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References

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2. Species measurements of the particulate matter reducing ... [sciencedirect.com]
3. Effect of tri-ethylene glycol mono methyl ether and alumina ... [sciencedirect.com]

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